

Essential Safety and Handling Guide for Tenofovir Disoproxil Fumarate (TDFA)

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Compound of Interest

Compound Name: TDFA

Cat. No.: B612448

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of Tenofovir Disoproxil Fumarate (**TDFA**) in a laboratory setting. Adherence to these guidelines is critical for ensuring personnel safety and minimizing environmental impact.

Personal Protective Equipment (PPE)

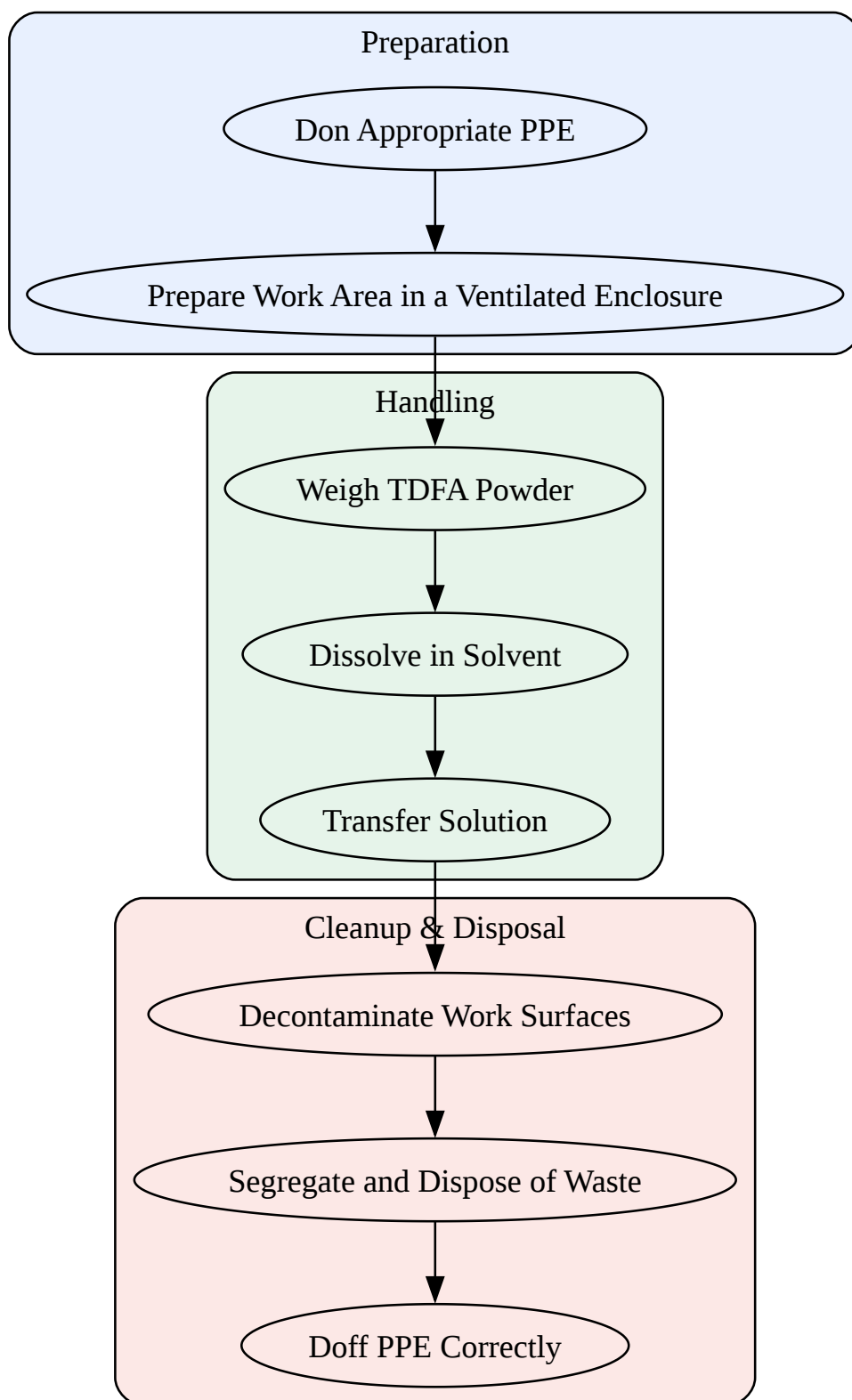
The selection and proper use of Personal Protective Equipment (PPE) are the first line of defense against exposure to **TDFA**. While **TDFA** is available in coated tablet form for clinical use, which minimizes dust exposure, laboratory settings often involve handling the active pharmaceutical ingredient (API) as a powder.

Recommended PPE for Handling **TDFA** Powder:

PPE Component	Specification	Rationale
Gloves	Double-gloving with nitrile gloves is recommended.	Provides a robust barrier against skin contact. In the absence of specific breakthrough time data for TDFA, frequent changes are advised, especially if contamination is suspected.
Eye Protection	Safety glasses with side shields or safety goggles.	Protects eyes from dust particles and potential splashes.
Face Protection	A full-face shield should be worn in addition to safety glasses or goggles, especially when handling larger quantities of powder or during procedures with a high risk of aerosolization.	Offers a greater level of protection for the entire face.
Respiratory Protection	For spill cleanup or when handling significant quantities of powder outside of a contained ventilation system, a tight-fitting full-face respirator with HEPA filters is recommended.	Prevents inhalation of fine TDFA particles.
Lab Coat	A disposable gown or a dedicated lab coat that is regularly laundered.	Protects skin and personal clothing from contamination.

Operational Plans: Safe Handling Procedures

Adherence to a strict operational workflow is crucial when working with **TDFA**. The following steps outline the standard procedure for handling **TDFA** powder in a laboratory.



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TDFA Spill Cleanup Procedure

Quantitative Data Summary

Parameter	Value	Source
Occupational Exposure Limit (OEL)	An internal OEL of 200 µg/m ³ has been established by Gilead Sciences.	NIOSH Docket #105 for Viread

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